

# Creating Stable Cell Lines Expressing Human PACAP Receptors: A Detailed Guide

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## Compound of Interest

Compound Name: PACAP (1-27), human, ovine, rat

Cat. No.: B612574

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

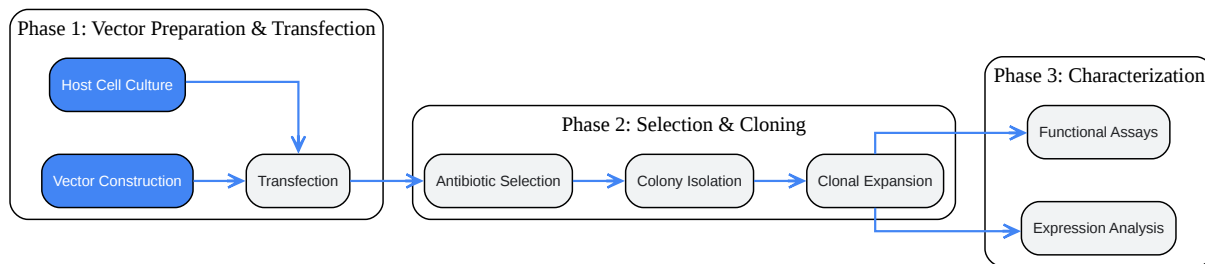
Pituitary Adenylate Cyclase-Activating Polypeptide (PACAP) and its receptors are critical components of neuroendocrine and developmental processes, making them attractive targets for therapeutic intervention in a range of disorders, including neurodegenerative diseases, migraines, and metabolic conditions. The study of these G protein-coupled receptors (GPCRs) is greatly facilitated by the use of stable cell lines that reliably express the human PACAP receptors. This document provides a comprehensive guide for the generation, selection, and characterization of stable mammalian cell lines expressing functional human PACAP receptors, specifically focusing on the PAC1 receptor (PAC1R), a high-affinity receptor for PACAP.

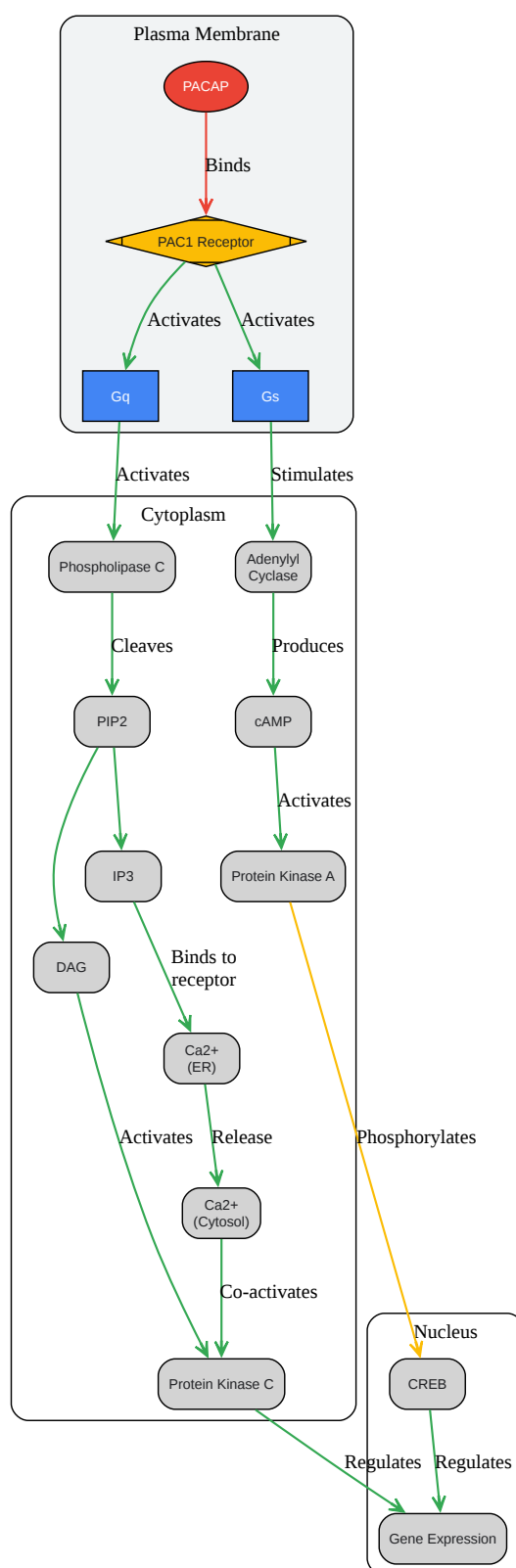
The protocols outlined below cover the entire workflow, from the initial transfection of a host cell line to the functional validation of the newly established stable cell line. These methods are designed to be adaptable for various research applications, including high-throughput screening, ligand binding studies, and investigation of downstream signaling pathways.

## I. Experimental Workflow Overview

The generation of a stable cell line expressing a human PACAP receptor involves a multi-step process that begins with the introduction of the receptor's genetic material into a host cell line

and culminates in the isolation and characterization of a clonal cell line with consistent receptor expression.





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